Spectroscopic Characterization of 3-Hydroxyquinoxaline-2-carbaldehyde: A Technical Guide

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Compound of Interest

Compound Name:	*3-Hydroxyquinoxaline-2-carbaldehyde*
Cat. No.:	*B1642669*

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Executive Summary

3-Hydroxyquinoxaline-2-carbaldehyde (CAS: 49568-65-2) is a critical heterocyclic scaffold in medicinal chemistry, serving as a primary precursor for Schiff base ligands, hydrazones, and bioactive metal complexes. Despite its nomenclature, the molecule exhibits complex prototropic tautomerism that fundamentally alters its spectroscopic signature.

This guide provides a rigorous analysis of the molecule's structural dynamics and spectroscopic profile. It moves beyond basic peak assignment to explain the causality of spectral features, particularly the dominance of the amide (lactam) tautomer over the iminol (lactim) form in polar media.

Molecular Architecture & Tautomeric Equilibrium

The characterization of this molecule is often plagued by misinterpretation of the "hydroxy" vs. "oxo" forms. In the solid state and polar aprotic solvents (e.g., DMSO), the equilibrium strongly favors the quinoxalin-2(1H)-one tautomer.

Tautomeric Dynamics

The proton on the oxygen (C3-OH) migrates to the ring nitrogen (N1-H), creating a carbonyl at C3. This results in a structure that is effectively 3-formylquinoxalin-2(1H)-one. This distinction is vital for interpreting IR and NMR data, as the "hydroxyl" stretch is often absent or heavily broadened, replaced by a secondary amide signature.

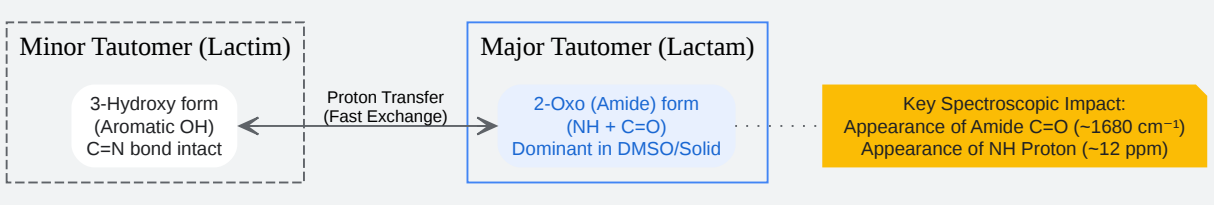

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Figure 1: Prototropic tautomerism favoring the amide form, which dictates the spectroscopic strategy.

Experimental Protocols: Synthesis & Sample Preparation

To ensure spectral fidelity, the sample must be free of the 3-methyl precursor. The standard synthesis involves the Selenium Dioxide (SeO_2) oxidation of 3-methylquinoxalin-2(1H)-one.

Protocol 1: Synthesis & Purification

- Starting Material: 3-methylquinoxalin-2(1H)-one (prepared from o-phenylenediamine + ethyl pyruvate).
- Oxidation: Reflux starting material (10 mmol) with SeO_2 (11 mmol) in dioxane/water (9:1) for 4 hours.
- Workup: Filter hot to remove black Selenium metal. Cool filtrate to precipitate the aldehyde.
- Purification (Critical): Recrystallize from Ethanol/DMF (1:1).

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- Quality Control: TLC (Ethyl Acetate:Hexane 1:1). The aldehyde is more polar than the methyl precursor.

Protocol 2: Spectroscopic Sample Prep

- NMR: Dissolve ~10 mg in 0.6 mL DMSO-d6. $CDCl_3$ is often insufficient due to poor solubility of the amide tautomer.
- IR: Prepare a KBr pellet (1-2% w/w) to minimize moisture interference, or use ATR (Attenuated Total Reflectance) with high pressure to ensure contact.
- UV-Vis: Prepare a stock solution (10^{-3} M) in DMSO, then dilute to 10^{-5} M in Methanol or Acetonitrile.

Spectroscopic Profiling

A. Infrared Spectroscopy (FTIR)

The IR spectrum is diagnostic for the amide form. A classic "free OH" band above 3500 cm^{-1} is rarely observed. Instead, look for the broad NH stretch and dual carbonyls.

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Functional Group	Wavenumber (cm^{-1})	Intensity	Mechanistic Insight
N-H Stretch	3100 – 3400	Broad, Med	Indicates the cyclic amide (lactam) tautomer. Broadening is due to intermolecular H-bonding (dimerization).
Aldehyde C-H	2850 & 2750	Weak	Fermi resonance doublet characteristic of the aldehyde C-H stretch.
Aldehyde C=O	1710 – 1725	Strong	Conjugated aldehyde carbonyl. Slightly higher frequency than the amide carbonyl.
Amide C=O	1660 – 1690	Strong	The "Lactam" carbonyl. Shifted to lower wavenumber due to resonance with the ring nitrogen.
C=N Stretch	1600 – 1620	Medium	Ring C=N stretch (C2 position).

B. Nuclear Magnetic Resonance (^{1}H NMR)

The ^{1}H NMR spectrum in DMSO-d6 provides definitive proof of the structure. The absence of an exchangeable proton signal < 10 ppm eliminates the hydroxy tautomer.

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Proton Environment	Chemical Shift (δ ppm)	Multiplicity	Assignment Logic
Amide N-H	12.5 – 12.9	Broad Singlet	Highly deshielded due to the electron-withdrawing pyrazine ring and H-bonding. Disappears on D_2O shake.
Aldehyde -CHO	10.0 – 10.2	Singlet	Diagnostic peak. Lack of coupling confirms no adjacent protons.
Aromatic H (C8)	7.8 – 7.9	Doublet (d)	Peri-proton closest to the N-H, deshielded by anisotropy.
Aromatic H (C5)	7.6 – 7.7	Doublet (d)	Peri-proton closest to the Aldehyde/C=N.
Aromatic H (C6, C7)	7.3 – 7.5	Multiplet (m)	Remaining aromatic protons in the benzene ring.

Expert Insight: If you observe a singlet at 2.5 ppm, your sample is contaminated with the 3-methyl precursor (incomplete oxidation). If you see a peak at ~8.5 ppm, you may have formed a Schiff base impurity during workup if amine solvents were used.

C. Mass Spectrometry (EI/ESI)

The fragmentation pattern follows standard heterocyclic aldehyde pathways.

- Molecular Ion (M^+): m/z 174
- Base Peak: Often m/z 146 or 145.

Fragmentation Pathway:

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- M^+ (174): Parent molecule.
- $[M - CO]^+$ (146): Loss of carbon monoxide from the aldehyde group (common in aromatic aldehydes).
- $[M - CHO]^+$ (145): Alpha-cleavage removing the formyl radical.
- $[M - HCN]^+$: Further ring degradation typical of quinoxalines.

Characterization Workflow

The following diagram outlines the logical decision tree for validating the synthesis of **3-Hydroxyquinoxaline-2-carbaldehyde**.

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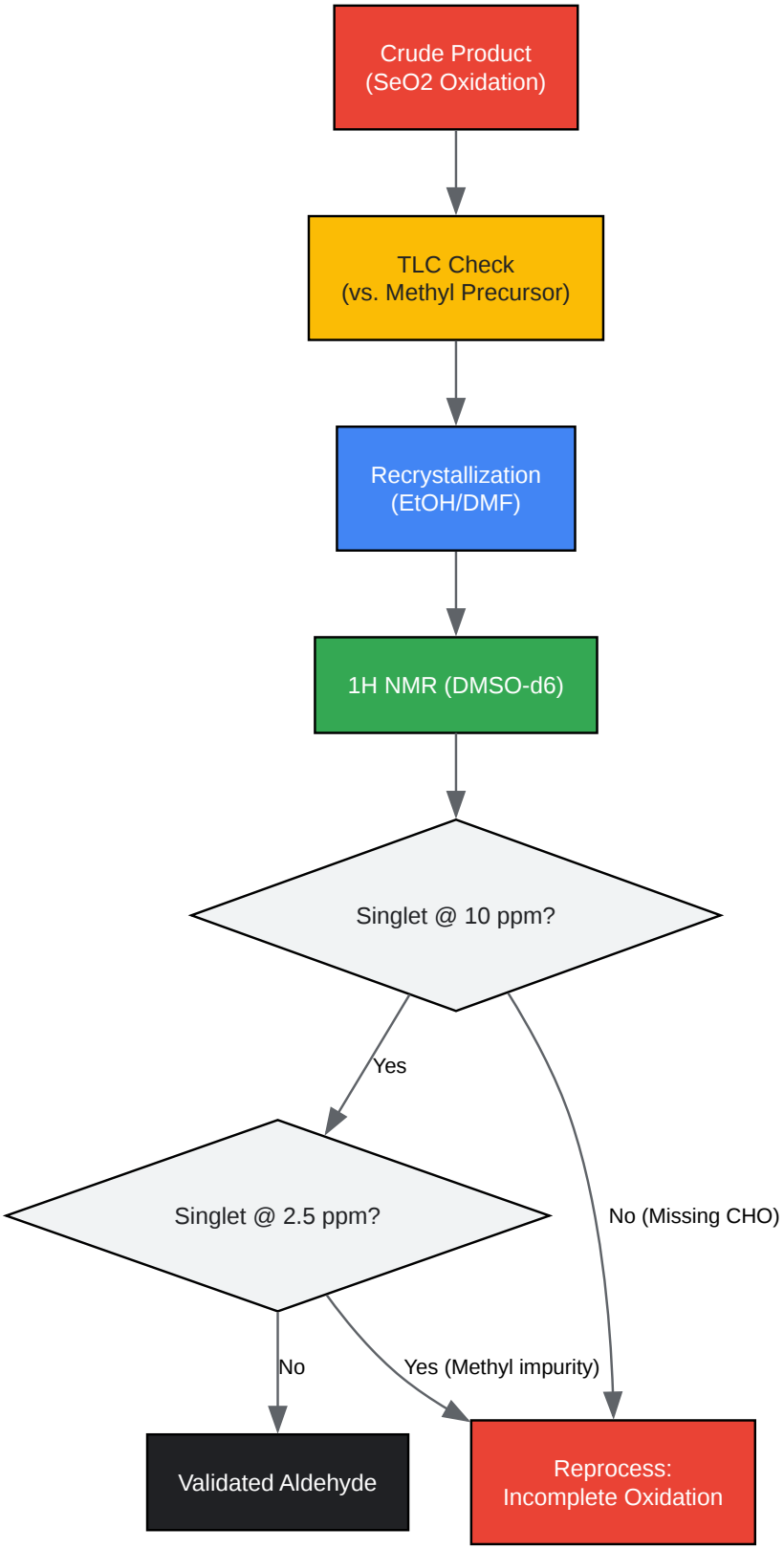

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Figure 2: Validation workflow ensuring spectral purity before application.

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Applications in Drug Discovery

Understanding the spectroscopy of this molecule is the gateway to its primary application: Schiff Base formation.

- Bioactivity: The aldehyde is condensed with hydrazides or amines to form ligands that chelate transition metals (Cu, Ni, Zn). These complexes show potent DNA binding (intercalation) and cytotoxicity against cancer cell lines (e.g., HepG2).
- Fluorescence: The quinoxaline core is fluorogenic. The aldehyde allows the attachment of auxochromes, tuning the emission for biological imaging.

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